Spectroscopic Characterization Guide: Ethyl 3,5-dichloro-4-methoxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 3,5-dichloro-4-methoxybenzoate*
CAS No.:	*15945-28-5*
Cat. No.:	*B094425*

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Executive Summary & Compound Profile

Ethyl 3,5-dichloro-4-methoxybenzoate (CAS: 15945-28-5) is a highly functionalized aromatic ester frequently utilized as a pivotal intermediate in the synthesis of agrochemicals and pharmaceutical motifs, particularly those requiring electron-deficient aromatic rings.

This technical guide provides a rigorous analysis of its spectroscopic signature. Unlike generic data sheets, this document focuses on the causality behind the spectral features—explaining how the steric and electronic interplay between the methoxy group and the flanking chlorine atoms dictates the observed NMR, IR, and MS signals.

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Property	Data
IUPAC Name	Ethyl 3,5-dichloro-4-methoxybenzoate
Molecular Formula	$C_{10}H_{10}Cl_2O_3$
Molecular Weight	249.09 g/mol
Exact Mass	248.0007 (for $^{35}Cl_2$)
Appearance	White to off-white crystalline solid

Mass Spectrometry (MS): The Isotopic Fingerprint

For chlorinated compounds, Mass Spectrometry is the primary tool for validation due to the distinct natural abundance of chlorine isotopes (

Cl and

Cl).

Molecular Ion Cluster Analysis

The presence of two chlorine atoms creates a characteristic 9:6:1 intensity ratio for the molecular ion cluster (

,

,

). This "triplet" pattern is the first checkpoint in confirming the di-chloro substitution pattern.

- m/z 248 (

  ): Base peak containing two

  Cl atoms.

- m/z 250 (

  ): Peak containing one

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Cl and one

Cl (approx. 65% intensity of base).

- m/z 252 (

  ): Peak containing two

  Cl atoms (approx. 10% intensity of base).

Fragmentation Pathway

The fragmentation follows a predictable ester cleavage mechanism, but with specific stabilization provided by the halogenated ring.

- -Cleavage (Alkoxy Loss): Loss of the ethoxy radical (

  OEt, 45 Da) generates the stable acylium ion [Ar-C

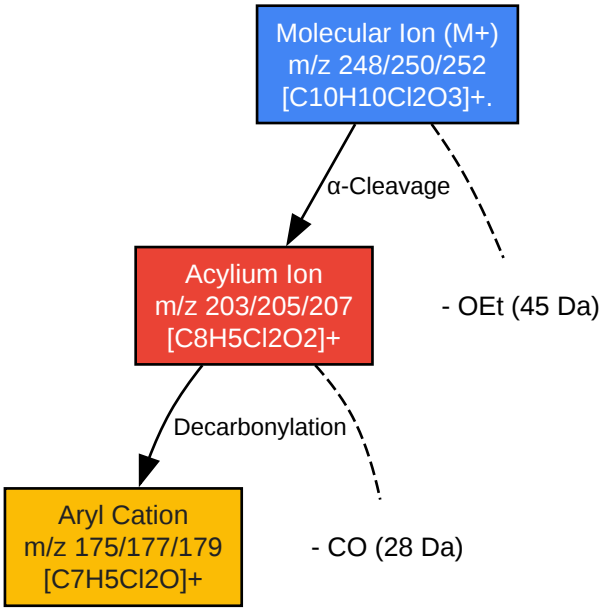
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- McLafferty Rearrangement (Minor): While less common in benzoates than aliphatic esters, H-transfer from the ethyl group can occur, leading to the elimination of ethylene.

- Methoxy Cleavage: High energy collisions may result in the loss of the methyl group from the sterically crowded 4-methoxy position.

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Figure 1: Primary fragmentation pathway under Electron Impact (EI) ionization (70 eV).

Infrared Spectroscopy (IR): Functional Group Validation

The IR spectrum is dominated by the interplay between the ester carbonyl and the electron-withdrawing chlorine atoms.

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Frequency (cm^{-1})	Vibration Mode	Diagnostic Insight
1720 – 1735	(C=O) Ester	The carbonyl stretch is slightly shifted to higher frequencies (compared to ~1715 cm^{-1}) due to the electron-withdrawing nature of the di-chloro aromatic ring, which reduces single-bond character resonance.
1250 – 1280	(C-O) Stretch	Strong, characteristic "C-O-C" asymmetric stretch of the ester and aryl-alkyl ether.
1000 – 1100	(Ar-Cl)	In-plane aromatic C-Cl vibrations. Often appears as a sharp, distinct band distinguishing it from non-halogenated analogues.
2980 – 2990	(C-H) Aliphatic	Weak stretching vibrations from the ethyl and methoxy methyl groups.
~800 - 850	(C-H) OOP	Out-of-plane bending for isolated aromatic protons (though 1,2,3,4,5-substitution pattern makes this complex).

Nuclear Magnetic Resonance (NMR)[1][2][3][4][5][6][7]

NMR provides the definitive structural proof. The symmetry of the molecule (plane of symmetry passing through C1 and C4) simplifies the aromatic region significantly.

^{1}H NMR (Proton)

Solvent: $CDCl_3$, 400 MHz

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The key feature is the singlet in the aromatic region. The two protons at positions 2 and 6 are chemically equivalent. If the chlorination was incomplete (mono-chloro), you would see a pair of doublets.

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.95 – 8.00	Singlet (s)	2H	Ar-H (2, 6)	Deshielded by the ortho-carbonyl group. The lack of splitting confirms the symmetric 3,5-dichloro substitution.
4.36	Quartet (q, J ≈ 7.1 Hz)	2H	-COOCH₂-CH₃	Typical ethyl ester methylene signal.
3.90 – 3.95	Singlet (s)	3H	Ar-O-CH₃	The methoxy group is sterically crowded by two ortho-chlorines. This forces the methyl group out of the aromatic plane, potentially causing a slight upfield shift compared to non-hindered anisoles, but the electronic deshielding of Cl dominates.
1.39	Triplet (t, J ≈ 7.1 Hz)	3H	-COOCH₂-CH₃	Terminal methyl of the ethyl ester.

^{13}C NMR (Carbon)

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Solvent: $CDCl_3$, 100 MHz

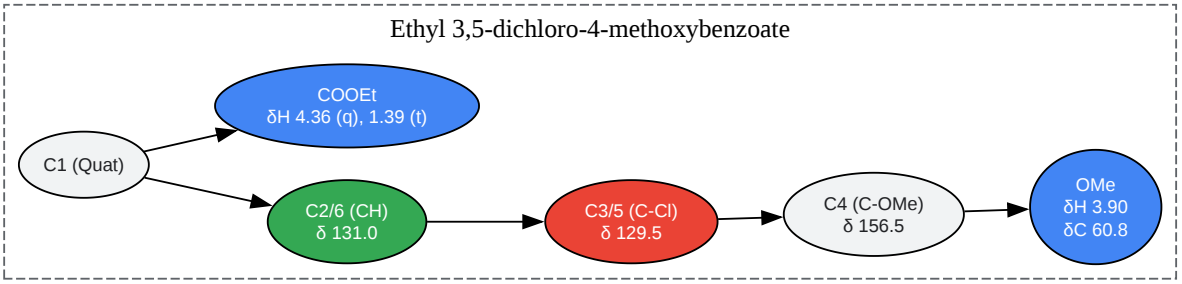
The carbon spectrum must show 7 distinct signals for the 10 carbons due to symmetry.

Shift (ppm)	Carbon Type	Assignment	Notes
165.0	Quaternary (C=O)	Carbonyl	Typical ester carbonyl range.
156.5	Quaternary (C-O)	C-4	Deshielded significantly by the direct oxygen attachment (ipso effect).
131.0	Methine (CH)	C-2, C-6	Equivalent aromatic carbons.
129.5	Quaternary (C-Cl)	C-3, C-5	The C-Cl carbons. The Cl substituent effect is typically +6 ppm relative to benzene, but steric crowding affects this.
127.0	Quaternary (C-C=O)	C-1	Ipso carbon attached to the ester.
61.5	Methylene (CH_2)	Ester O-CH_2	
60.8	Methyl (CH_3)	Methoxy O-CH_3	Slightly deshielded compared to typical anisole (55 ppm) due to ortho-chloro electronic withdrawal.
14.3	Methyl (CH_3)	Ester CH_2-CH_3	

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Structural Correlation Diagram

The following diagram maps the NMR shifts to the molecular structure, visualizing the symmetry.



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Figure 2: NMR Chemical Shift Assignment Map. Note the equivalence of positions 2/6 and 3/5 due to the C2v-like local symmetry.

Experimental Considerations & Purity Checks

When analyzing this compound, researchers should be vigilant for common synthetic byproducts which can be detected spectroscopically:

- Free Acid Impurity (3,5-dichloro-4-methoxybenzoic acid):
  - Detection: Look for a broad singlet >11 ppm in ^{1}H NMR (COOH) and the disappearance of the ethyl quartet/triplet signals.
  - MS: Shift in molecular ion to m/z 220.
- Phenol Impurity (Ethyl 3,5-dichloro-4-hydroxybenzoate):
  - Detection: Appearance of a sharp OH stretch in IR (~3500 cm^{-1}) and loss of the methoxy singlet in NMR.
  - Cause: Incomplete methylation during synthesis.

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References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 108523, **Ethyl 3,5-dichloro-4-methoxybenzoate**. Retrieved from [Link]

- To cite this document: BenchChem. [Spectroscopic Characterization Guide: Ethyl 3,5-dichloro-4-methoxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094425/docs#spectroscopic-characterization-guide-ethyl-3-5-dichloro-4-methoxybenzoate]

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